Technical Guide: Isooctyl Laurate & The Alkyl Isomer Challenge

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Compound of Interest	
Compound Name:	*Isooctyl laurate*
CAS No.:	*84713-06-4*
Cat. No.:	*B1260132*

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Executive Summary

In high-precision fields such as drug delivery and lipophilic formulation, "**Isooctyl Laurate**" is a deceptive term. While nominally referring to the ester of isooctyl alcohol and lauric acid (

), the term "isooctyl" in industrial chemistry is often a semantic umbrella for a mixture of C8 isomers—predominantly dimethylhexanols and methylheptanols—derived from the oxo process.

This guide deconstructs the nomenclature, providing a definitive synonym ontology, a synthesis protocol to control isomer distribution, and analytical methods to validate the specific ester required for your application.

Part 1: Chemical Identity & Nomenclature Ontology

The primary source of confusion lies in the alkyl chain. "Isooctyl" is not a single IUPAC structure but a commercial descriptor. In pharmaceutical supply chains, you will encounter two distinct chemical entities labeled as "**Isooctyl Laurate**."[1][2]

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The Two "Isooctyls"

- Generic **Isooctyl Laurate** (CAS 84713-06-4): A mixture of isomers. The alcohol source is "Isooctanol" (CAS 26952-21-6), produced via the hydroformylation of heptenes. This results in a branched mixture (e.g., 3,4-dimethyl-1-hexanol, 5-methyl-1-heptanol).

- 2-Ethylhexyl Laurate (CAS 20292-08-4): A specific, single isomer.[3][4] The alcohol source is 2-Ethylhexanol. This is the most common "isooctyl" ester found in cosmetics and topical pharmaceuticals due to the purity of the starting material.

Synonym & Identifier Matrix

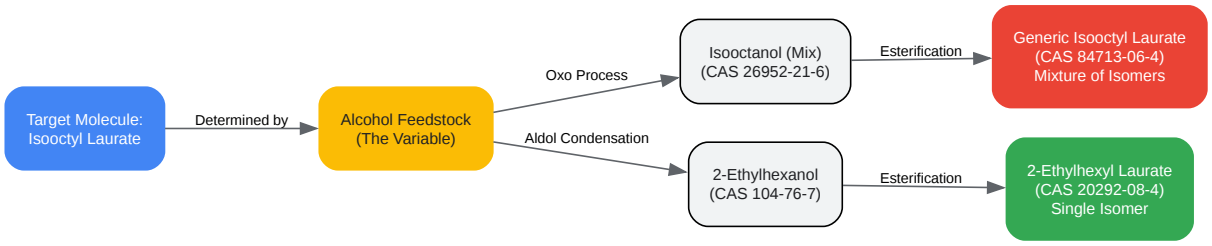
The following table consolidates trade, chemical, and registry names.

Chemical Entity	Primary CAS	IUPAC Name	Common Synonyms	Trade/Industrial Names
Isooctyl Laurate (Generic)	84713-06-4	6-methylheptyl dodecanoate (representative isomer)	Dodecanoic acid, isooctyl ester; Isooctyl dodecanoate	Exceparl (series); Fatty acids, C12-18, isooctyl esters
2-Ethylhexyl Laurate	20292-08-4	2-ethylhexyl dodecanoate	Octyl laurate; Dodecanoic acid, 2-ethylhexyl ester; Ethylhexyl laurate	Dub LAO; Dehylub 4003; Cetiol A (historical)
Isodecyl Laurate (Confused)	94247-10-6	8-methylnonyl dodecanoate	Isodecyl dodecanoate	Dub LAID

Visualizing the Isomer Ambiguity

The diagram below illustrates the divergence in chemical identity based on the alcohol feedstock.

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Figure 1: Chemical Ontology of **Isooctyl Laurate** showing the divergence between generic mixtures and specific 2-ethylhexyl isomers.

Part 2: Synthesis Protocol (Controlling the Synonym)

To ensure you are working with a defined entity, it is often necessary to synthesize the ester in-house or strictly audit the synthesis pathway. Below is a self-validating protocol for 2-Ethylhexyl Laurate, the preferred isomer for reproducible drug delivery studies.

Reaction Mechanism

Type: Fisher Esterification (Acid-Catalyzed).

- Causality: We use a Dean-Stark apparatus. Since the reaction is an equilibrium, removing water (the byproduct) continuously shifts the equilibrium to the right (Le Chatelier's Principle), ensuring >99% yield.

Reagents & Equipment[6]

- Lauric Acid (C12): 1.0 mol (200.3 g). Purity >99%.
- 2-Ethylhexanol (C8): 1.1 mol (143.2 g). Excess alcohol drives the reaction.
- Catalyst: p-Toluene Sulfonic Acid (p-TSA), 0.5% w/w.

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- Solvent: Toluene or Xylene (azeotropic agent).

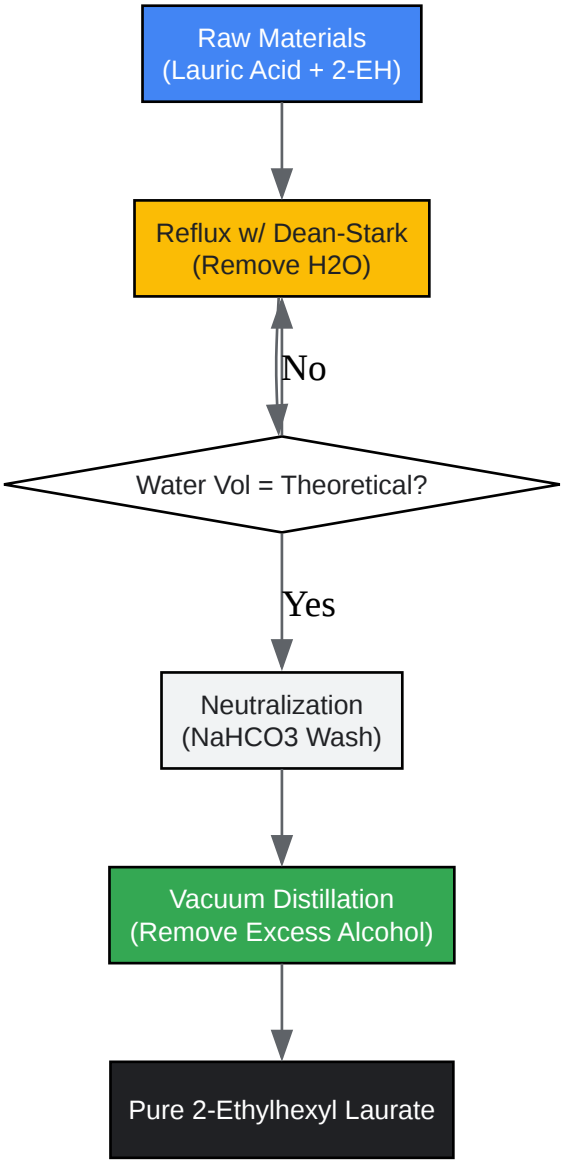
Step-by-Step Workflow

- Charge: Add Lauric Acid, 2-Ethylhexanol, and p-TSA to a 500mL round-bottom flask.
- Solvation: Add 100mL Toluene.
- Reflux: Attach a Dean-Stark trap and condenser. Heat to reflux (~115-120°C).
- Monitor: Water will separate in the trap. Continue until theoretical water volume (~18mL) is collected (approx 4-6 hours).
- Neutralization: Cool to room temperature. Wash organic layer with 5%

  to remove catalyst and unreacted acid.
- Drying: Dry organic layer over anhydrous

  .
- Isolation: Rotary evaporate the Toluene.
- Purification: Vacuum distillation (approx 160-170°C at 2 mmHg) to remove excess alcohol.

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Figure 2: Synthesis workflow emphasizing the critical control point of water removal for yield maximization.

Part 3: Analytical Validation (The Proof)

You cannot rely on the label "**Isooctyl Laurate**." You must validate the structure.

Gas Chromatography - Mass Spectrometry (GC-MS)

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This is the gold standard for distinguishing the CAS 84713-06-4 mixture from the CAS 20292-08-4 single isomer.

- Column: HP-5MS or DB-5 (Non-polar, 5% phenyl methyl siloxane).
- Method:
  - Injector: 280°C.
  - Oven: 100°C (1 min)

    10°C/min

    300°C.
- Interpretation:
  - 2-Ethylhexyl Laurate:[3][4][5] Shows a single sharp peak at the retention time corresponding to C20 ester.
  - **Isooctyl Laurate** (Generic): Shows a "hump" or cluster of peaks with identical molecular weights (312.5 g/mol) but slightly shifting retention times due to branching variations.

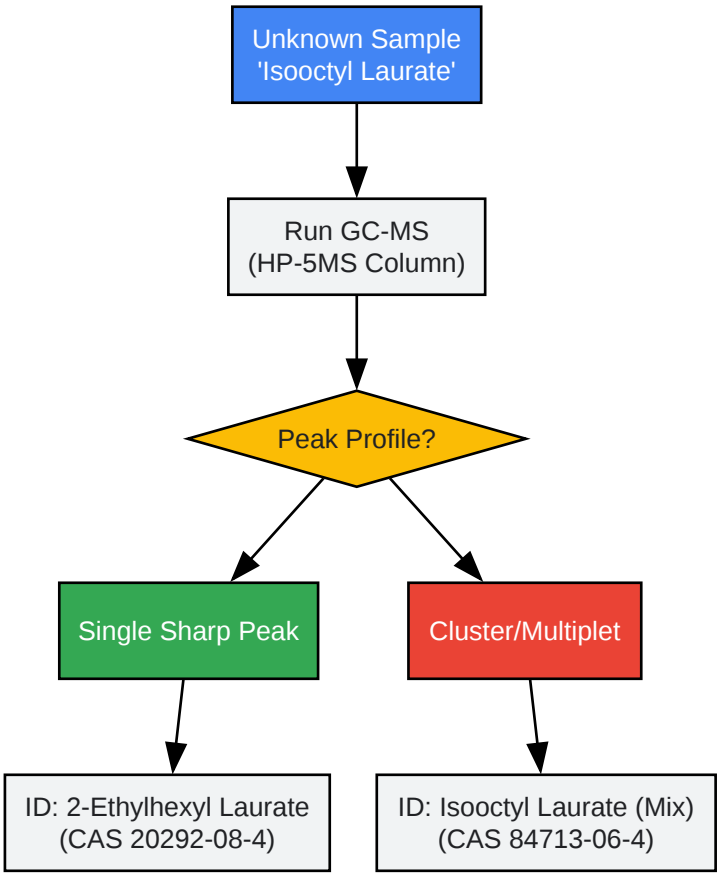
Physicochemical Properties Table

Use these values for rapid QC checks.

Property	2-Ethylhexyl Laurate (Specific)	Isooctyl Laurate (Generic Mix)
Molecular Weight	312.53 g/mol	312.53 g/mol (Average)
Refractive Index ( )	1.442 - 1.446	1.440 - 1.450 (Variable)
Density (25°C)	0.856 g/mL	0.855 - 0.865 g/mL
Acid Value	< 0.5 mg KOH/g	< 1.0 mg KOH/g
Appearance	Clear, colorless liquid	Clear to pale yellow liquid

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Analytical Decision Logic



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Figure 3: Decision tree for identifying the specific nature of the isooctyl ester using GC-MS profiling.

Part 4: Functional Implications in Drug Delivery

Why does the synonym matter? The branching pattern of the "Isooctyl" group affects the Critical Steric Parameter (CSP).

- Permeation Enhancement: 2-Ethylhexyl laurate is a known skin permeation enhancer. Its specific branching (ethyl group at C2) creates a "kink" in the lipid tail, disrupting the stratum corneum lipid packing more predictably than a random isooctyl mix.
- Reproducibility: Using the generic CAS 84713-06-4 introduces batch-to-batch variability in lipophilicity (LogP ~8.0) and viscosity.[1] For FDA-regulated formulations, always specify

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CAS 20292-08-4 to ensure the "**Isooctyl Laurate**" in your dossier is a defined chemical entity.

References

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Sources

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